

# Efficacy of GSK1838705A in 3D Cell Culture Models: A Comparative Guide

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## Compound of Interest

Compound Name: GSK1838705A

Cat. No.: B1684688

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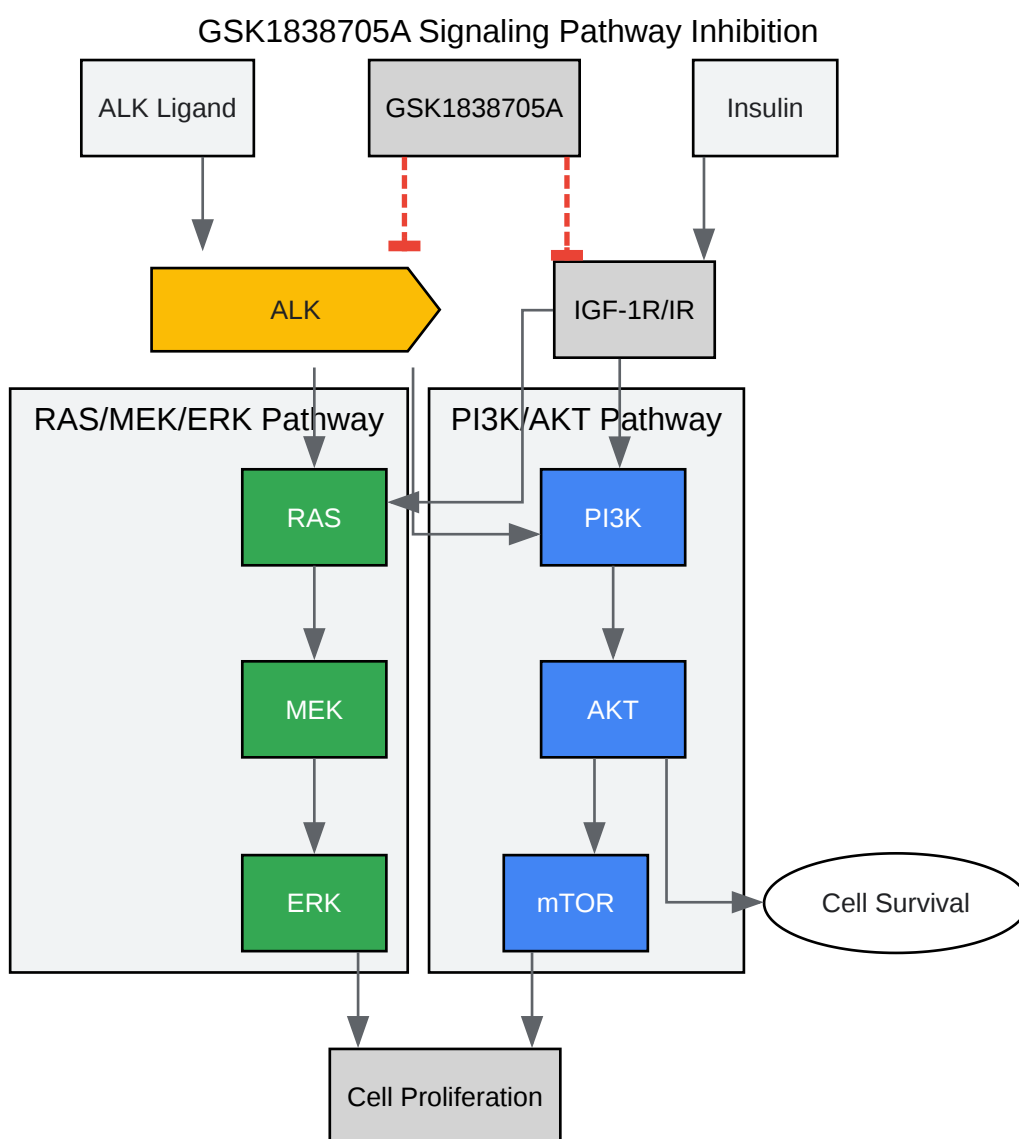
This guide provides a comparative analysis of the dual IGF-1R/IR and ALK inhibitor, **GSK1838705A**, and its therapeutic potential in advanced, three-dimensional (3D) cell culture models. While direct experimental data on **GSK1838705A** in 3D culture systems is limited in publicly available literature, this document extrapolates its expected efficacy based on its established mechanism of action and performance in traditional 2D and in vivo models. This is then compared with existing data for alternative inhibitors targeting similar pathways in 3D environments.

## Introduction to GSK1838705A

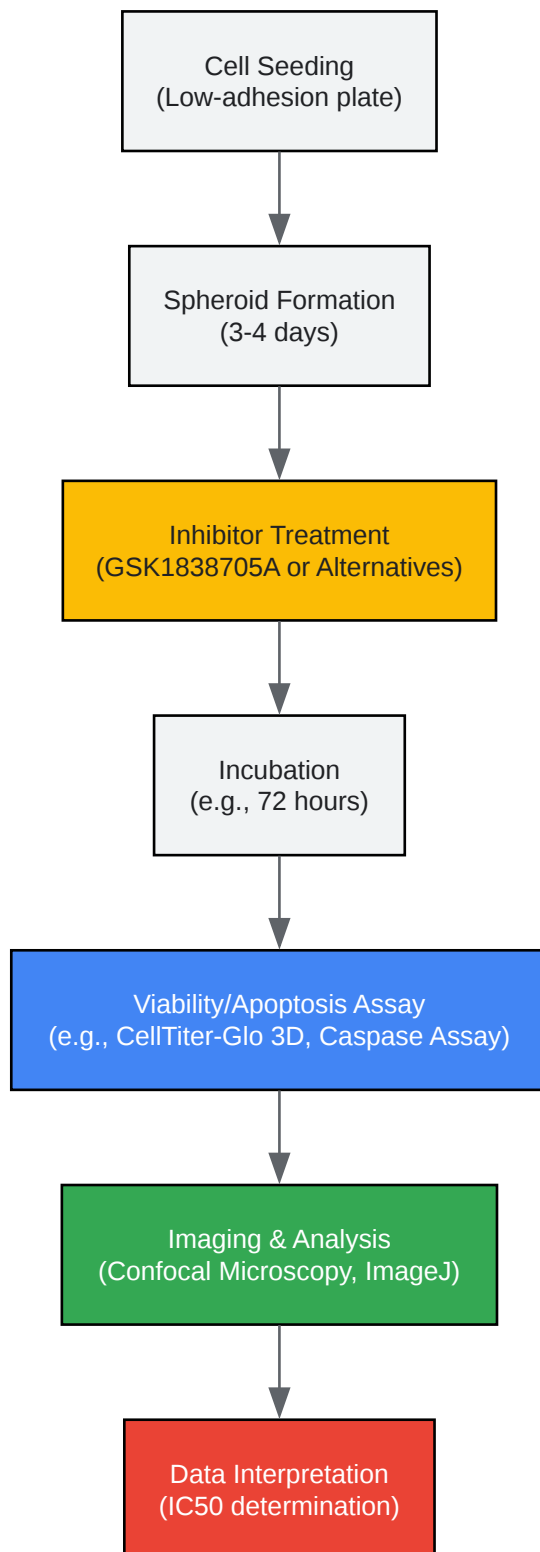
**GSK1838705A** is a potent, small-molecule inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R), the Insulin Receptor (IR), and the Anaplastic Lymphoma Kinase (ALK).<sup>[1]</sup> The signaling pathways initiated by these receptor tyrosine kinases are crucial for cell growth, proliferation, and survival, and their dysregulation is a hallmark of various cancers.<sup>[1][2]</sup> **GSK1838705A** has demonstrated significant anti-tumor activity in numerous cancer cell lines and in vivo xenograft models, primarily through the inhibition of these key signaling cascades.<sup>[1][2][3]</sup>

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **GSK1838705A** and a general workflow for assessing the efficacy of kinase inhibitors in 3D cell culture models.



## 3D Cell Culture Efficacy Testing Workflow

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## References

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- 2. GSK1838705A, an IGF-1R inhibitor, inhibits glioma cell proliferation and suppresses tumor growth in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. GSK1838705A, an IGF-1R inhibitor, inhibits glioma cell proliferation and suppresses tumor growth in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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